

# An In-Depth Technical Guide to 2-Amino-6-chlorobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Amino-6-chlorobenzaldehyde

Cat. No.: B1290166

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **2-Amino-6-chlorobenzaldehyde**, a key chemical intermediate in organic and medicinal chemistry.

## Core Physicochemical Properties

**2-Amino-6-chlorobenzaldehyde** is a substituted aromatic aldehyde whose structure incorporates an amino group and a chlorine atom on the benzene ring, ortho to the aldehyde functional group. These substitutions significantly influence its chemical reactivity and physical properties.

Table 1: Physicochemical Properties of **2-Amino-6-chlorobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> CINO	[1][2]
Molecular Weight	155.58 g/mol	[2]
CAS Number	35490-90-5	[2]
Appearance	Yellow Solid	
Purity	≥ 95%	[2]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene.	[3][4]

Note: Solubility data is inferred from the closely related compound 2-chlorobenzaldehyde.

## Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **2-Amino-6-chlorobenzaldehyde**. The following tables summarize the key Nuclear Magnetic Resonance (NMR) data.

Table 2: <sup>1</sup>H NMR Spectral Data of **2-Amino-6-chlorobenzaldehyde**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.48	Singlet	1H	Aldehyde (-CHO)
7.19	Triplet	1H	Aromatic (Ar-H)
6.68	Doublet	1H	Aromatic (Ar-H)
6.55	Doublet	1H	Aromatic (Ar-H)
6.13	Broad	-NH <sub>2</sub>	Amino (-NH <sub>2</sub> )

Solvent: CDCl<sub>3</sub>, Frequency: 400 MHz

Table 3: <sup>13</sup>C NMR Spectral Data of **2-Amino-6-chlorobenzaldehyde**

Chemical Shift ( $\delta$ ) ppm	Assignment
192.8	Aldehyde Carbonyl (C=O)
152.0	Aromatic (C-NH <sub>2</sub> )
139.6	Aromatic (C-Cl)
135.5	Aromatic (C-H)
117.7	Aromatic (C-H)
115.6	Aromatic (C-H)
114.4	Aromatic (C-CHO)

Solvent: CDCl<sub>3</sub>, Frequency: 100 MHz

## Experimental Protocols

### 3.1. Synthesis via Oxidation

A common method for the preparation of **2-Amino-6-chlorobenzaldehyde** is the oxidation of its corresponding alcohol, (2-Amino-6-chlorophenyl)methanol.

Materials:

- (2-Amino-6-chlorophenyl)methanol
- Manganese dioxide (MnO<sub>2</sub>)
- Dry diethyl ether
- Celite

Procedure:

- A solution of (2-Amino-phenyl)-methanol (12 mmol) in dry diethyl ether (25 mL) is prepared.  
[5]

- This solution is added dropwise to a stirred mixture of manganese dioxide (48 mmol) in dry diethyl ether (25 mL).[5]
- The reaction mixture is stirred at room temperature overnight.[5]
- Upon completion, the solution is filtered through a pad of Celite to remove the manganese dioxide.[5]
- The solvent is removed under reduced pressure to yield the crude product.[5]

### 3.2. Purification

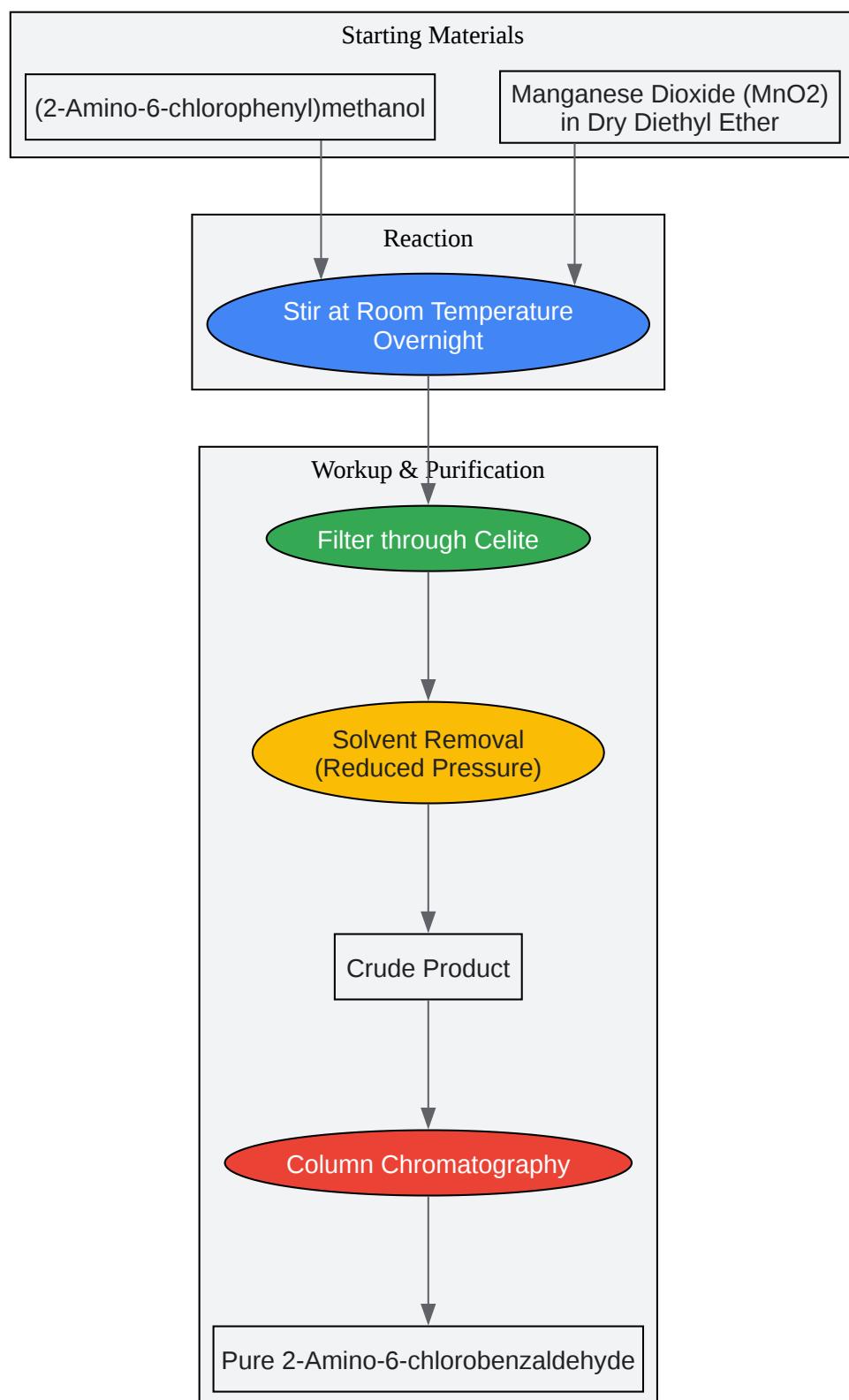
The crude product from the synthesis can be purified using column chromatography.

#### Materials:

- Crude **2-Amino-6-chlorobenzaldehyde**
- Silica gel
- n-hexane
- Ethyl acetate

#### Procedure:

- The crude product is dissolved in a minimal amount of the eluent.
- The solution is loaded onto a silica gel column.
- The column is eluted with a mixture of n-hexane and ethyl acetate.
- Fractions are collected and analyzed (e.g., by TLC) to isolate the pure compound.

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Amino-6-chlorobenzaldehyde**.

## Applications in Research and Drug Development

**2-Amino-6-chlorobenzaldehyde** is a valuable building block for the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.

- **Heterocyclic Synthesis:** The presence of the amino and aldehyde groups in a constrained ortho position makes it an ideal precursor for constructing various nitrogen-containing heterocyclic scaffolds, which are core structures in many pharmaceuticals.[6]
- **Schiff Base Formation:** The aldehyde group readily undergoes condensation reactions with primary amines to form Schiff bases (imines).[3][7] These Schiff bases and their metal complexes are subjects of extensive research due to their wide range of biological activities, including potential antimicrobial and anticancer properties.[3][8][9][10]
- **Medicinal Chemistry:** The chlorine atom is a critical feature in modern drug design.[6] Its presence can significantly influence a molecule's pharmacokinetic properties, binding affinity to biological targets, and metabolic stability.[6][11] Therefore, incorporating this chloro-substituted benzaldehyde into novel molecular structures is a key strategy in structure-activity relationship (SAR) studies aimed at optimizing new drug candidates.[6] Derivatives of related chlorobenzaldehydes are integral to the synthesis of pharmaceuticals, agrochemicals, and dyes.[3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-6-chlorobenzaldehyde | C7H6CINO | CID 22399512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 35490-90-5 Cas No. | 2-Amino-6-chlorobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 3. ojs.wiserpub.com [ojs.wiserpub.com]
- 4. 2-Chlorobenzaldehyde: Chemical Properties, Pharmacokinetic Characteristics and Toxicity\_Chemicalbook [chemicalbook.com]

- 5. 2-Amino-5-chlorobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 6. 2-Amino-4,6-dichlorobenzaldehyde|Research Chemical [benchchem.com]
- 7. 2-Amino-5-chlorobenzaldehyde|Organic Synthesis & Pharma Intermediate [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. ajol.info [ajol.info]
- 10. Novel bivalent transition metal complexes based on a 2-amino-3-hydroxypyridine Schiff base ligand: synthesis elucidation, antimicrobial evaluation, antioxidant and molecular docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Amino-6-chlorobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290166#physicochemical-properties-of-2-amino-6-chlorobenzaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)